

# A Comprehensive Technical Guide to 3-[(Dimethylamino)methyl]phenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]phenol

Cat. No.: B1593381

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical, physical, and biological properties of **3-[(Dimethylamino)methyl]phenol** (CAS No. 13019-20-0). The information is compiled from various scientific sources to support research, development, and application of this compound.

## Core Properties of 3-[(Dimethylamino)methyl]phenol

**3-[(Dimethylamino)methyl]phenol** is an organic compound featuring a phenol ring substituted with a dimethylaminomethyl group at the meta-position. This structure imparts a combination of phenolic and amine characteristics to the molecule, influencing its chemical reactivity and physical properties.

## Physicochemical Data

A summary of the key physicochemical properties of **3-[(Dimethylamino)methyl]phenol** is presented in the table below. It is important to note that some of this data is sourced from publicly available databases and may not be from peer-reviewed publications.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	[1]
Molecular Weight	151.21 g/mol	[1]
CAS Number	13019-20-0	[1]
Appearance	Clear to pale yellow liquid	[1]
Melting Point	14 °C (287.15 K)	[1]
Boiling Point	265 °C (538.15 K)	[1]
Density	1.032 g/cm <sup>3</sup>	[1]
Solubility	Moderately soluble in water; Soluble in alcohols like methanol and ethanol.	[1]

## Synthesis of 3-[(Dimethylamino)methyl]phenol

The primary synthetic route to **3-[(Dimethylamino)methyl]phenol** is the Mannich reaction. This well-established organic reaction involves the aminoalkylation of an acidic proton located on a carbon atom, in this case, the aromatic ring of phenol.

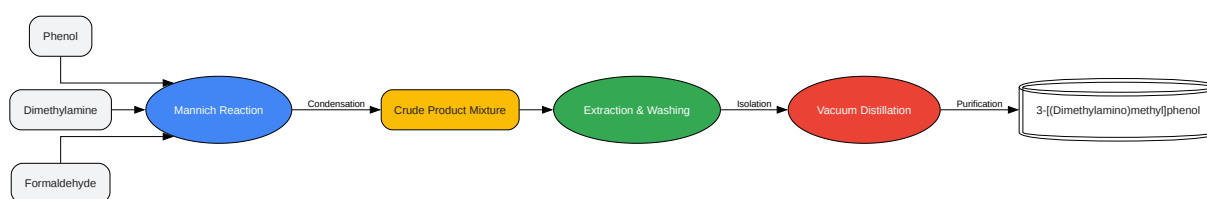
### General Experimental Protocol: Mannich Reaction

A general protocol for the synthesis of **3-[(Dimethylamino)methyl]phenol** via the Mannich reaction involves the following steps:

- **Reaction Setup:** Phenol is reacted with an aqueous solution of dimethylamine and formaldehyde.
- **Reaction Conditions:** The reaction is typically carried out at a controlled temperature.
- **Work-up and Purification:** Following the reaction, the mixture is worked up to isolate the crude product. This may involve extraction and washing steps. Purification of the final compound is typically achieved by distillation under reduced pressure.

A detailed, step-by-step experimental protocol from a specific peer-reviewed source for the synthesis of **3-[(Dimethylamino)methyl]phenol** is not readily available in the public domain. Researchers should adapt general Mannich reaction protocols and optimize conditions for their specific laboratory setup.

## Synthesis Workflow



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **3-[(Dimethylamino)methyl]phenol** via the Mannich reaction.

## Biological and Pharmacological Properties

The biological activity of **3-[(Dimethylamino)methyl]phenol** is not extensively documented in publicly available literature. However, some sources suggest potential antimicrobial and antifungal properties.<sup>[1]</sup>

## Antimicrobial and Antifungal Activity

There is a mention of **3-[(Dimethylamino)methyl]phenol** exhibiting antibacterial and antifungal activities.<sup>[1]</sup> However, specific data such as Minimum Inhibitory Concentration (MIC) or Minimum Bactericidal Concentration (MBC) values against tested organisms are not available in the reviewed literature. Further research is required to quantify its efficacy and spectrum of activity.

### Experimental Protocol for Antimicrobial Susceptibility Testing (General):

A standard method to determine the antimicrobial activity of a compound is through broth microdilution assays to determine the MIC. A typical protocol would involve:

- **Preparation of Inoculum:** A standardized suspension of the test microorganism is prepared.
- **Serial Dilution:** The test compound is serially diluted in a suitable broth medium in a 96-well microtiter plate.
- **Inoculation:** Each well is inoculated with the microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions for the test organism.
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound that visibly inhibits microbial growth.

## Mechanism of Action and Signaling Pathways

Currently, there is no information available regarding the specific mechanism of action or the signaling pathways through which **3-[(Dimethylamino)methyl]phenol** may exert its biological effects.

## Safety and Handling

Detailed safety and handling information for **3-[(Dimethylamino)methyl]phenol** is not readily available. As with any chemical compound, it should be handled with care in a well-ventilated laboratory environment, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from a commercial supplier.

## Conclusion

**3-[(Dimethylamino)methyl]phenol** is a Mannich base with potential applications stemming from its chemical reactivity and possible biological activities. While basic physicochemical properties are known, there is a significant lack of detailed experimental protocols, quantitative biological data, and mechanistic studies in the publicly accessible scientific literature. This guide highlights the current state of knowledge and underscores the need for further research

to fully characterize this compound and explore its potential applications in drug development and other scientific fields.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-(Dimethylamino)phenol | C<sub>8</sub>H<sub>11</sub>NO | CID 7421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-[(Dimethylamino)methyl]phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593381#what-are-the-properties-of-3-dimethylamino-methyl-phenol]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

